

Introduction to TRIPOLI-4® for Criticality Safety Analysis

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Compound of Interest

Compound Name: *TRIPOLI*
CAS No.: *1317-95-9*
Cat. No.: *B1170413*

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TRIPOLI-4®, developed by the French Alternative Energies and Atomic Energy Commission (CEA), is a versatile, three-dimensional, continuous-energy Monte Carlo particle transport code.[1][2][3] It is widely utilized across various nuclear engineering fields, including radiation shielding, reactor physics, nuclear instrumentation, and, critically, for nuclear criticality safety analysis.[1][2][3][4] The code simulates the transport of neutrons, photons, electrons, and positrons, solving the linear Boltzmann equation to predict particle behavior in complex systems.[5][6] For criticality safety, **TRIPOLI-4®** is used to calculate the effective neutron multiplication factor (k_{eff}) to ensure that systems containing fissile materials remain in a subcritical state under both normal and accident conditions.[6][7][8]

Core Features and Capabilities

TRIPOLI-4® possesses a robust set of features that make it a reference code for criticality safety applications:

- **Continuous-Energy Cross-Sections:** The code utilizes continuous-energy nuclear data from major international evaluations like JEFF-3.1.1, ENDF/B-VII.0, JENDL4, and FENDL2.1.[5]

[9] This allows for a precise representation of nuclear interactions without the approximations inherent in multi-group methods.[6]

- Flexible Geometry Modeling: It supports complex 3D geometries using both surface-based and combinatorial representations, which is essential for accurately modeling real-world configurations such as fuel assemblies, storage casks, and processing facilities.[5][6]
- Calculation Modes: **TRIPOLI-4®** offers several simulation modes relevant to criticality safety:
 - Criticality Mode (k-eff calculation): The standard mode for determining the effective multiplication factor of a system.[6][9]
 - Fixed-Source Criticality Mode: A specialized mode to handle subcritical systems with external neutron sources, crucial for applications like reactor ex-core monitoring and non-proliferation studies.[4][10]
 - Coupled Criticality and Shielding Mode: This feature allows for the use of variance reduction techniques, typically used in shielding studies, within a criticality calculation to improve efficiency, especially in complex or large-scale problems.[10][11]
- Advanced Variance Reduction: To handle deep penetration problems and improve computational efficiency, **TRIPOLI-4®** includes powerful variance reduction techniques such as the Exponential Transform, splitting/roulette, and automated importance map generation. [5][12][13]
- Productivity Tools: The code is supported by tools like the T4G graphical viewer for visualizing geometries and results, which aids in the verification and validation of models.[1][2] Converters are also available to translate models from other codes, such as MCNP.[4]

Application Notes

Validation and Benchmarking

The accuracy and reliability of **TRIPOLI-4®** for criticality safety are established through extensive verification and validation (V&V) against experimental benchmarks.[1][14] A primary source for such benchmarks is the International Handbook of Evaluated Criticality Safety Benchmark Experiments (ICSBEP).[4][14] The CRISTAL V2 package, a French standard for

criticality calculations, includes **TRIPOLI-4®** as its continuous-energy Monte Carlo route and has been extensively validated against ICSBEP benchmarks.[\[14\]](#)

Below is a summary of **TRIPOLI-4®** performance for selected ICSBEP subcritical experiments.

Benchmark Series	Fissile Material	Reflector	Key Parameter Calculated	Agreement with Experiment
Pu-W Experiments	Plutonium Sphere	Tungsten (W)	Singles Counting Rate (R1)	Good agreement between TRIPOLI-4® calculations and ICSBEP reported results. [4]
Pu-Cu Experiments	Plutonium Sphere	Copper (Cu)	Singles Counting Rate (R1)	Generally good agreement. [4]
Pu-Cu with Polyethylene	Plutonium Sphere	Copper (Cu) and Polyethylene	Singles Counting Rate (R1)	Some discrepancies (5% to 16%) were observed, suggesting a need for further verification of polyethylene cross-sections. [4]

Advanced Applications in Criticality Safety

- **Burnup Credit:** Criticality safety assessments have traditionally made the conservative assumption that spent nuclear fuel is fresh ("fresh fuel assumption"). "Burnup credit" takes into account the reduced reactivity of spent fuel due to the depletion of fissile nuclides and the buildup of neutron-absorbing fission products.[\[15\]](#) **TRIPOLI-4®**, coupled with the MENDEL depletion solver, can perform burnup calculations to provide more realistic (less

overly conservative) and economically efficient criticality safety assessments for spent fuel storage and transport.[16][17]

- Sensitivity and Perturbation Analysis: **TRIPOLI-4®** can perform sensitivity and perturbation calculations.[9] This allows researchers to quantify how uncertainties in nuclear data (e.g., cross-sections) affect the calculated k-eff and to identify the most influential parameters in a given system.[9]
- Shutdown Dose Rate (SDR) Calculation: In fusion applications like ITER, ensuring safety during maintenance requires calculating the dose rate from activated materials after shutdown. **TRIPOLI-4®** employs a "Rigorous-Two-Steps" (R2S) scheme for this. First, a neutron transport simulation calculates activation rates. Second, the MENDEL solver computes the decay photon sources, which are then used in a photon transport simulation to determine the dose rate.[18]

Protocols

Protocol 1: Standard Criticality Calculation (k-eff)

This protocol outlines the general methodology for performing a standard k-eff calculation to assess the criticality of a system.

1. Geometry and Material Definition:

- Define the 3D geometry of the system using the supported combinatorial or surface-based formats. This includes all components containing fissile material, moderators, reflectors, and absorbers.
- Specify the material composition for each defined volume. This requires providing the isotopic composition and density for all materials. For conservative analysis, worst-case scenarios (e.g., optimal moderation) should be considered.[8]

2. Selection of Nuclear Data:

- Choose the appropriate continuous-energy nuclear data library (e.g., JEFF-3.3, ENDF/B-VIII.0).[19] The selection should be justified based on validation data for the specific materials and neutron energy spectra of interest.

3. Simulation Parameter Setup:

- Select the "criticality" or "eigenvalue" calculation mode.
- Define the initial neutron source distribution (position and energy). For k-eff calculations, the source will converge to the fundamental fission neutron distribution after a number of initial cycles.
- Set the number of neutron histories per cycle and the total number of cycles. A sufficient number of inactive cycles must be run to allow the fission source to converge before accumulating results in active cycles.

4. Running the Simulation:

- Execute the **TRIPOLI-4®** calculation. The code will perform the Monte Carlo transport, tracking neutrons through successive generations (cycles).

5. Post-Processing and Analysis:

- Analyze the output to obtain the final k-eff value and its associated statistical uncertainty.
- Verify the convergence of the fission source and the k-eff value across the active cycles. Statistical tests can be used to diagnose potential issues like undersampling.[\[20\]](#)
- Use the T4G visualization tool to inspect the geometry and plot results, such as flux and reaction rate distributions, to ensure the model behaves as expected.[\[1\]](#)[\[2\]](#)

Protocol 2: Burnup Credit Analysis Workflow

This protocol describes the steps for a criticality assessment using burnup credit.

1. Depletion Calculation (Irradiation Phase):

- Model the fuel assembly and reactor core environment in **TRIPOLI-4®**.
- Couple **TRIPOLI-4®** with the MENDEL depletion solver.[\[16\]](#)
- Define the irradiation history, including the power level and duration, discretized into time steps.
- Run the simulation. At each time step, **TRIPOLI-4®** calculates reaction rates, which are fed to MENDEL to compute the new isotopic composition. This process is repeated for the entire irradiation period.[\[16\]](#)

2. Decay Period (Cooling Phase):

- Following the depletion calculation, use MENDEL to simulate the decay of the spent fuel over the desired cooling time. This will calculate the final isotopic composition to be used in

the criticality analysis.

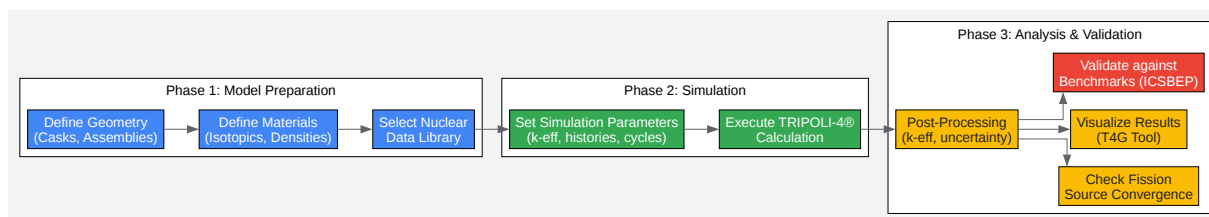
3. Criticality Calculation (Post-Irradiation):

- Model the storage or transport configuration (e.g., a spent fuel cask).
- Assign the calculated spent fuel isotopic compositions (from step 2) to the fuel regions in the model.
- Perform a standard k-eff calculation as described in Protocol 1.

4. Validation and Uncertainty Analysis:

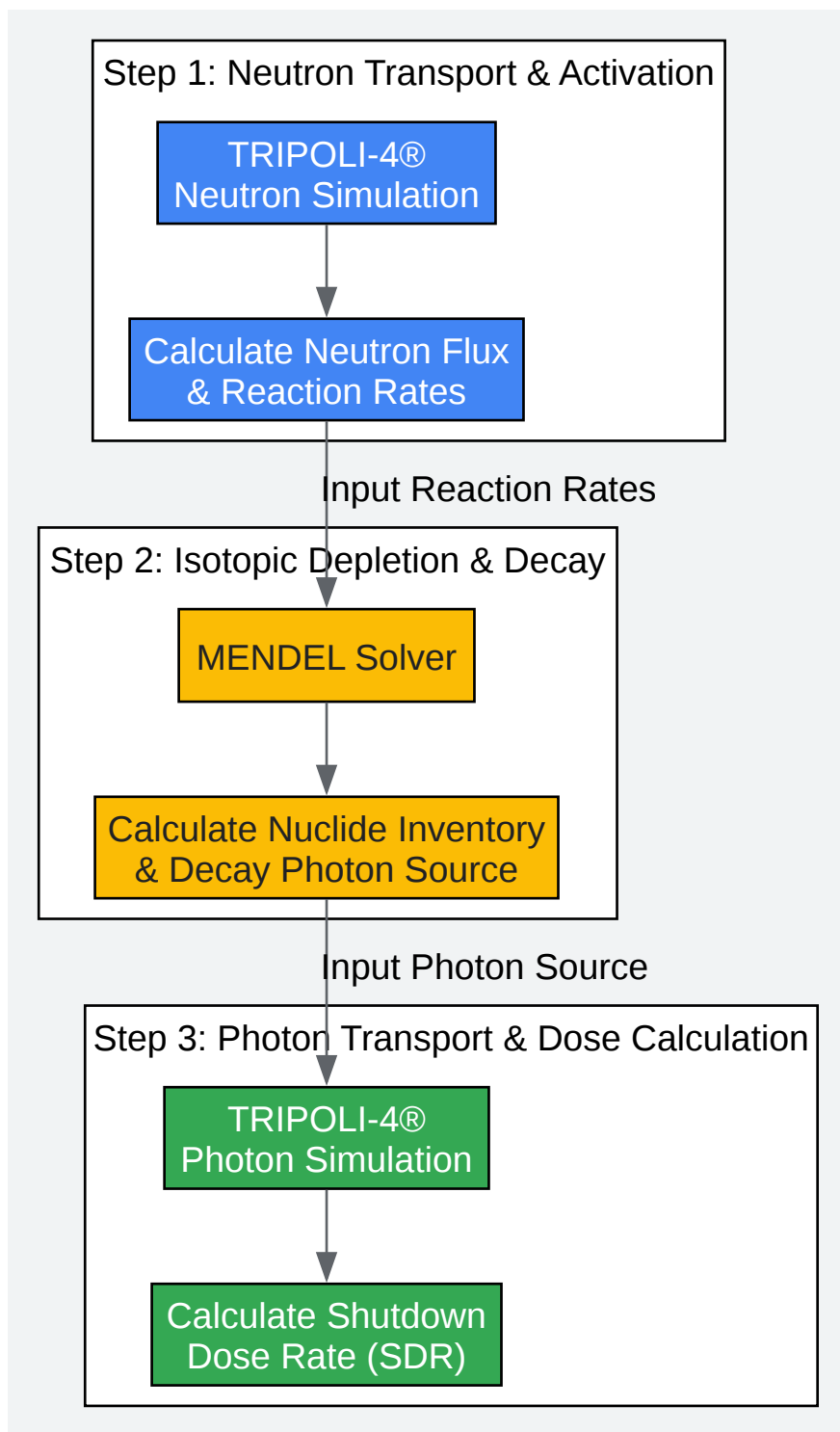
- The entire burnup credit methodology must be validated against experimental data, such as radiochemical assays of spent fuel.
- Perform sensitivity studies to assess the impact of uncertainties in the operational history (e.g., power levels, moderator temperature) and nuclear data on the final k-eff.

Visualizations



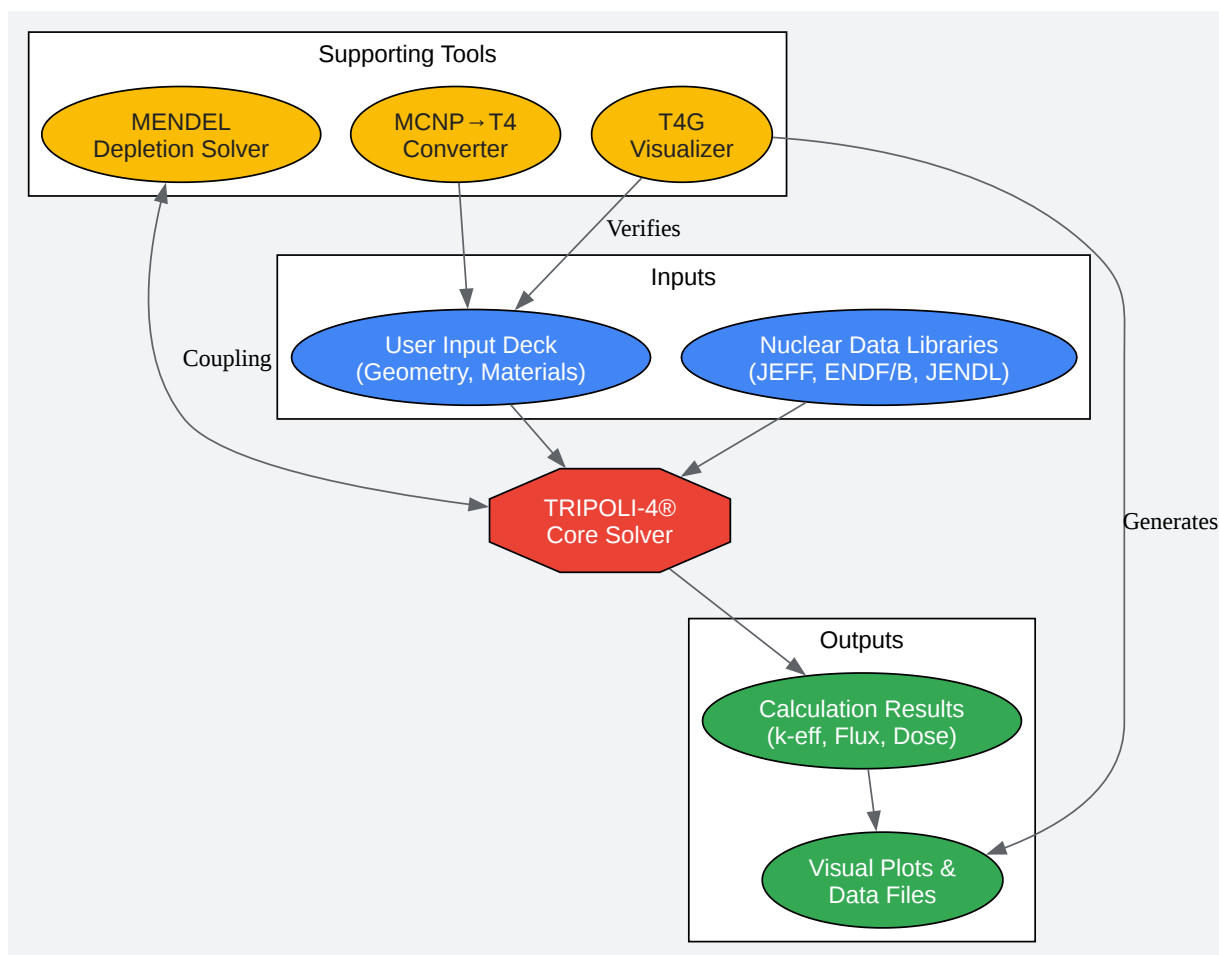
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Caption: General workflow for a criticality safety analysis using **TRIPOLI-4®**.



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Caption: Rigorous-Two-Steps (R2S) scheme for shutdown dose rate calculation.



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Caption: The **TRIPOLI-4®** ecosystem of inputs, solvers, and supporting tools.

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